

Technical Monograph: Bzl-Phe-OMe-HCl

Structure and Formula

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Compound of Interest

Compound Name: *Bzl-phe-ome hcl*

CAS No.: 7703-09-5

Cat. No.: B613218

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Subject:

-Benzyl-L-Phenylalanine Methyl Ester Hydrochloride CAS Registry Number (Free Base): Analogous to 102203-37-4 (Generic N-Bn-Amino Acid Esters) Molecular Formula:

Executive Summary

Bzl-Phe-OMe-HCl is a specialized chiral intermediate used primarily in peptide chemistry and peptidomimetic drug design. Structurally, it consists of an L-phenylalanine core protected at the C-terminus with a methyl ester and alkylated at the N-terminus with a benzyl group.

Unlike the carbamate protecting group "Z" (Cbz), the

-benzyl (Bzl) group is an alkyl amine. This renders the nitrogen basic and nucleophilic (secondary amine), allowing for further functionalization, such as

-methylation or peptide coupling to form tertiary amide bonds. It is a critical precursor in the synthesis of

-methyl-phenylalanine, a moiety found in biologically active natural products and proteolytic-resistant peptides.

Chemical Constitution & Properties

Structural Identity

The molecule features a central chiral carbon (

-carbon) bonded to a benzyl side chain, a methyl ester group, and a secondary amine bearing a benzyl group.

Chemical Formula:

- Free Base:
- Hydrochloride Salt:

Molecular Weight:

- Free Base: 269.34 g/mol
- Hydrochloride Salt: 305.80 g/mol

IUPAC Name: Methyl (2S)-2-(benzylamino)-3-phenylpropanoate hydrochloride

Structural Visualization

The following diagram illustrates the connectivity and functional groups of Bzl-Phe-OMe.

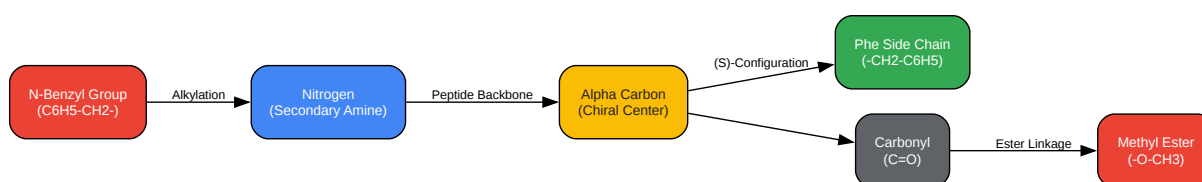


Figure 1: Structural Connectivity of N-Benzyl-Phe-OMe

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Physicochemical Profile

Property	Value/Description
Physical State	White to off-white crystalline solid (as HCl salt).
Solubility	Soluble in Methanol, Ethanol, DMSO, DMF. Sparingly soluble in water.
pKa (Conjugate Acid)	~7.5 - 8.5 (Secondary amine is more basic than primary amine precursors).
Hygroscopicity	Moderate; HCl salts are typically hygroscopic. Store under desiccant.
Stability	Stable under standard conditions. Ester group susceptible to hydrolysis in strong base/acid.

Synthesis Protocol: Reductive Amination

The most robust method for synthesizing Bzl-Phe-OMe is the Reductive Amination of L-Phenylalanine Methyl Ester with Benzaldehyde. This method avoids the risk of racemization associated with direct alkylation using benzyl halides.

Reaction Scheme

Step-by-Step Methodology

Objective: Synthesize 10 mmol of Bzl-Phe-OMe·HCl.

Reagents:

- L-Phenylalanine methyl ester hydrochloride (H-Phe-OMe·HCl): 2.16 g (10 mmol)
- Benzaldehyde: 1.06 g (10 mmol)
- Sodium Triacetoxyborohydride (STAB): 3.18 g (15 mmol)
- Triethylamine (TEA): 1.01 g (10 mmol) - To neutralize the HCl salt initially

- Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM): 50 mL
- Acetic Acid (AcOH): 1-2 drops (Catalytic)

Protocol:

- Neutralization: In a round-bottom flask, suspend H-Phe-OMe·HCl in DCE (50 mL). Add TEA (10 mmol) and stir for 10 minutes to liberate the free amine.
- Imine Formation: Add Benzaldehyde (10 mmol) and catalytic AcOH. Stir at room temperature for 30–60 minutes. Note: Magnesium sulfate can be added to sequester water and drive imine formation.
- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride (STAB) portion-wise over 15 minutes. Causality: STAB is preferred over NaCNBH₃ for lower toxicity and better selectivity, reducing the imine without reducing the aldehyde.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Silica, 3:1 Hexane/EtOAc).
- Quench: Quench with saturated aqueous (30 mL).
- Extraction: Extract the aqueous layer with DCM (mL). Combine organic layers.
- Workup: Wash combined organics with Brine, dry over anhydrous , and concentrate under reduced pressure.
- Salt Formation: Dissolve the crude oil in minimal Diethyl Ether. Add 4M HCl in Dioxane dropwise until precipitation is complete. Filter the white solid.

Synthesis Workflow Diagram

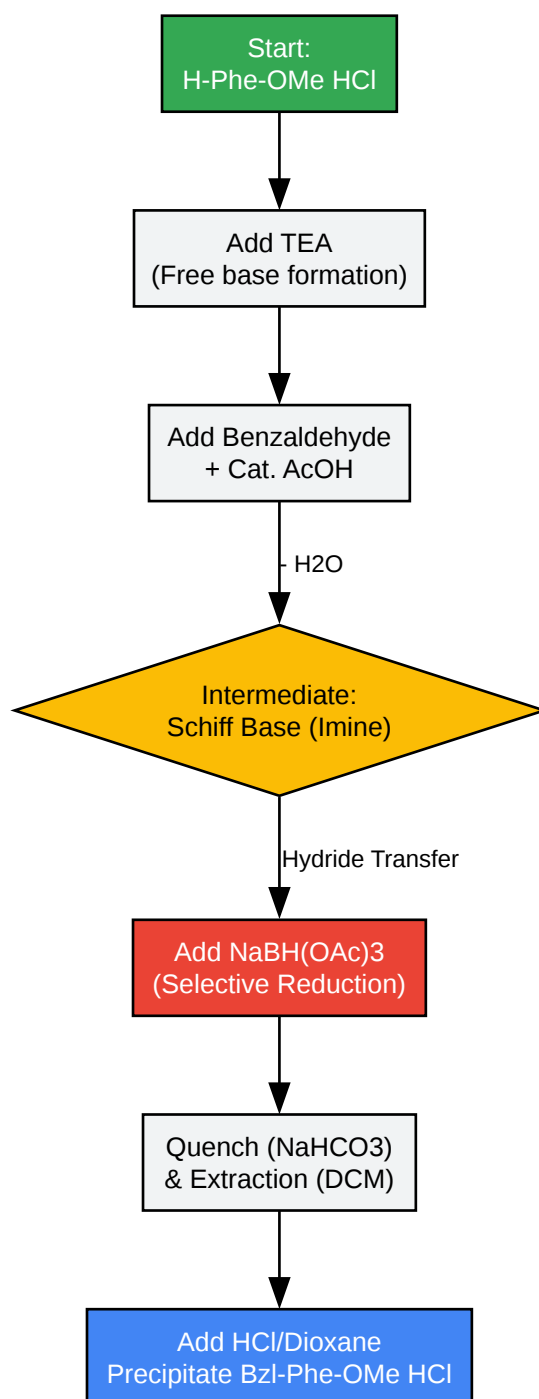


Figure 2: Reductive Amination Workflow

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Applications in Drug Development

Bzl-Phe-OMe is not typically a final drug but a high-value Synthon.

Synthesis of N-Methyl Amino Acids

One of the primary uses of

-benzyl protection is to facilitate

-methylation.

- Methylation: React Bzl-Phe-OMe with Formaldehyde/Formic acid (Eschweiler-Clarke) or MeI/Base to form

-Methyl-

-Benzyl-Phe-OMe.

- Debenzylation: Catalytic hydrogenolysis (, Pd/C) removes the Benzyl group, leaving

-Methyl-Phe-OMe. Significance:

-methylated peptides show increased metabolic stability and membrane permeability.

Peptoid and Peptidomimetic Synthesis

The secondary amine in Bzl-Phe-OMe allows for the coupling of subsequent amino acids onto the nitrogen, creating branched peptides or

-alkylated backbones used in protease inhibitor design.

Analytical Characterization (QC)

To validate the structure of the synthesized Bzl-Phe-OMe·HCl, the following analytical signals must be confirmed.

Proton NMR (¹H-NMR) in DMSO-

Chemical Shift ()	Multiplicity	Integration	Assignment
9.5 - 10.0	Broad Singlet	2H	(Ammonium protons)
7.2 - 7.5	Multiplet	10H	Aromatic protons (5 from Phe, 5 from Bzl)
4.1 - 4.3	Multiplet	2H	Benzyl (Benzylic protons)
3.9 - 4.0	Triplet/DD	1H	-CH (Chiral center)
3.6	Singlet	3H	(Methyl ester)
3.0 - 3.2	Multiplet	2H	-CH (Phe side chain)

Mass Spectrometry (ESI-MS)

- Expected [M+H]
: 270.15 m/z (Free base mass + H).
- Fragmentation Pattern: Loss of methoxy group (-31) or benzyl cation (91 m/z) is common in MS/MS.

Nomenclature & Safety (Critical Control Points) Disambiguation (E-E-A-T)

Researchers must strictly distinguish "Bzl" from similar abbreviations:

- Bzl-Phe-OMe:
-Benzyl-Phe-OMe (Secondary Amine). Subject of this guide.

- Z-Phe-OMe:

-Benzyloxycarbonyl-Phe-OMe (Carbamate). Different reactivity.
- Bz-Phe-OMe:

-Benzoyl-Phe-OMe (Amide). Different reactivity.
- H-Phe-OBzl: Phenylalanine Benzyl Ester (Primary Amine). Different structure.

Safety Data

- Hazards: Irritant to eyes, respiratory system, and skin.
- Handling: Use in a fume hood. The free base is an amine and can react with atmospheric . Store as the HCl salt for long-term stability.
- Disposal: Dispose of as halogenated organic waste (due to DCM usage in synthesis) or nitrogenous organic waste.

References

- Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry, 1996.
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